

Application Notes and Protocols: Allylthiopropionate as a Standard for Analytical Calibration

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allylthiopropionate (C₆H₁₀OS) is a sulfur-containing organic compound recognized for its characteristic garlic and onion-like aroma.[1][2] While it is primarily utilized as a flavoring agent in the food industry, its stability and distinct chemical properties make it a suitable candidate for use as an analytical standard.[3] This document provides detailed application notes and protocols for the use of allylthiopropionate as a calibration standard for the quantitative analysis of volatile sulfur compounds in complex matrices, such as food products and environmental samples, using Gas Chromatography-Mass Spectrometry (GC-MS).

Physicochemical Properties of Allylthiopropionate

A comprehensive understanding of the physicochemical properties of a standard is crucial for its effective application.



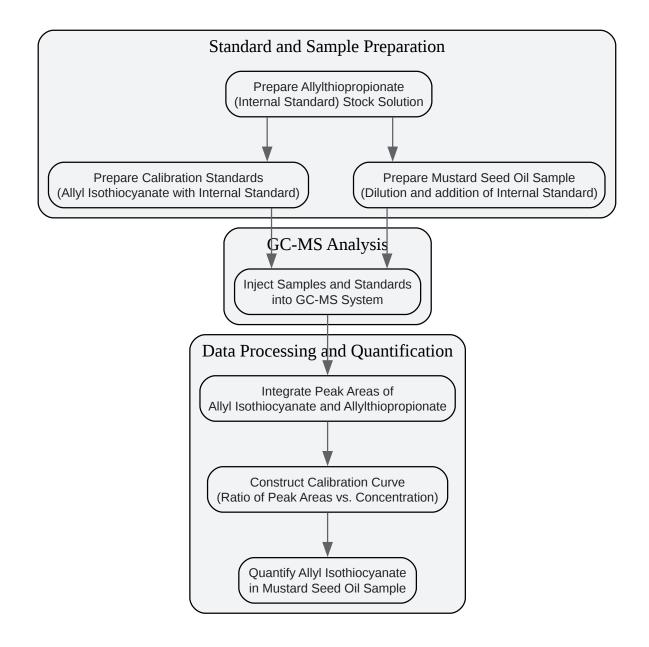
Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ OS	PubChem
Molecular Weight	130.21 g/mol	PubChem
Boiling Point	150-151 °C at 760 mmHg	PubChem
Appearance	Colorless to pale yellow liquid	FlavScents
Odor	Alliaceous, fresh onion, garlic, green, gassy	FlavScents
Synonyms	S-allyl thiopropionate, S-2- Propenyl propanethioate	PubChem

Application: Quantification of Allyl Isothiocyanate in Mustard Seed Oil

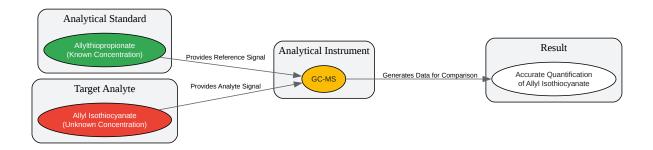
This protocol outlines the use of **allylthiopropionate** as an internal standard for the quantification of allyl isothiocyanate, a major flavor component in mustard seed oil, by GC-MS. The structural similarity and differing retention times of these two compounds make **allylthiopropionate** an excellent choice for an internal standard, which helps to correct for variations in sample injection and instrument response.

Experimental Workflow









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